

Cloperastine hydrochloride stability storage conditions

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Compound Focus: Cloperastine Hydrochloride

CAS No.: 3703-76-2

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Stability Profiles and Storage Conditions

The following table summarizes the forced degradation data and recommended storage conditions for **cloperastine hydrochloride** based on current studies:

Condition	Details	Degradation	Key Degradant
Basic	45 minutes exposure [1]	22.86% [1]	Benzaldehyde (m/z 105.03) via ether bond cleavage [1]
Acidic	45 minutes exposure [1]	20.68% [1]	Benzaldehyde (m/z 105.03) via ether bond cleavage [1]
Oxidative	45 minutes exposure [1]	12.86% [1]	Benzaldehyde (m/z 105.03) via ether bond cleavage [1]
Long-Term Storage	Recommended for shelf-life determination [2]	Varies (study-dependent)	-
Accelerated Storage	40°C ± 2°C / 75% RH ± 5% RH for 6 months [2]	Varies (study-dependent)	-

For the drug substance powder, it is recommended to **keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition**. Specific storage temperatures suggested are **-20°C for the powder** and **-80°C when in a solvent** [3]. The substance is stable under these recommended storage conditions but is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents [3].

Protocol: Forced Degradation Study & Stability-Indicating Method

This protocol outlines how to conduct a forced degradation study and analyze the samples using a validated, green HPLC method, as described in the search results [1].

Sample Preparation (Stress Conditions)

Subject the cloperastine fendizoate sample (the salt form used in the study) to the following stress conditions to induce approximately 5-20% degradation, a typical target for such studies [2]:

- **Acidic Hydrolysis:** Expose the sample to an acidic environment (e.g., 0.1M HCl) for 45 minutes [1].
- **Basic Hydrolysis:** Expose the sample to a basic environment (e.g., 0.1M NaOH) for 45 minutes [1].
- **Oxidative Stress:** Expose the sample to an oxidative medium (e.g., 3% H₂O₂) for 45 minutes [1].

HPLC Analysis

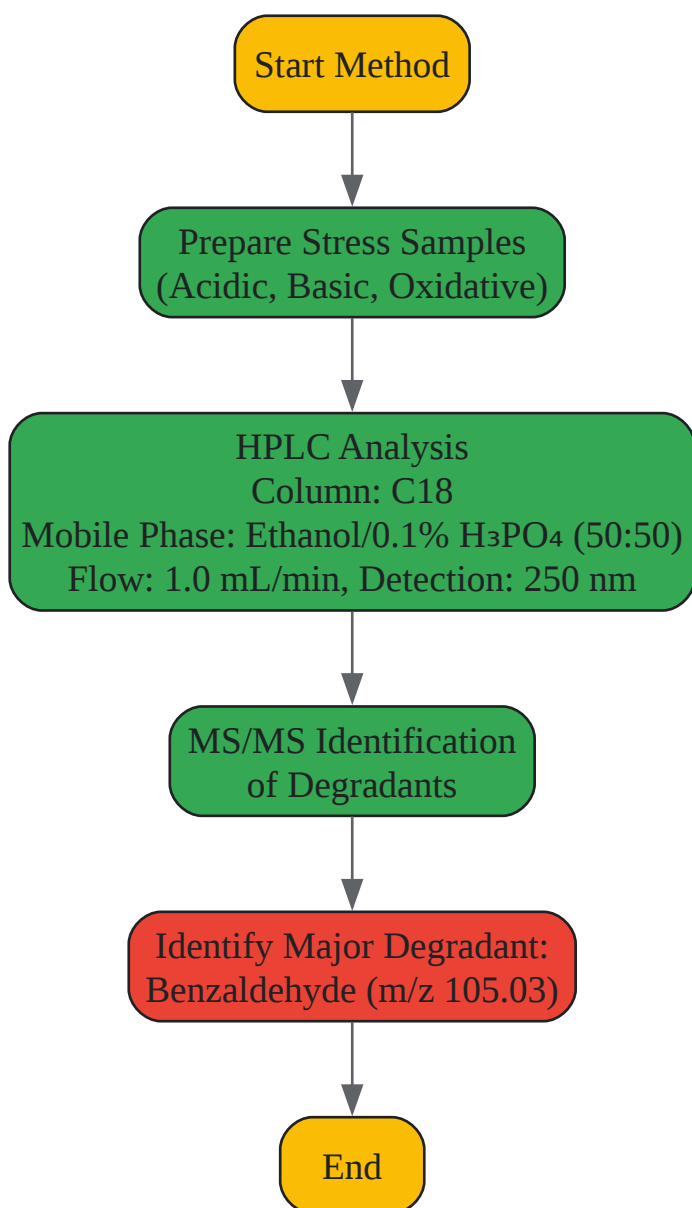
Analyze the stressed samples and an untreated reference sample using the following parameters [1]:

- **Column:** C18 column.
- **Mobile Phase:** Ethanol and 0.1% orthophosphoric acid in water (pH adjusted to 4.0), at a ratio of 50:50 (v/v).
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV detection at 250.0 nm.
- **Injection Volume:** Typically 10-20 µL (as per laboratory standards).
- **Temperature:** Room temperature is often sufficient, though a column oven at 25-40°C can be used for better reproducibility.

Analysis of Degradants

The major degradation product can be identified using **MS/MS analysis**. The primary degradant reported is **benzaldehyde (m/z 105.03)**, formed via cleavage of the ether bond in the cloperastine molecule under all stress conditions [1].

The workflow for this method is outlined below:



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Frequently Asked Questions

Q1: What is the primary mechanism of cloperastine degradation? A1: The primary degradation pathway involves the **cleavage of the ether bond** in the molecule, leading to the formation of **benzaldehyde** as a major degradant. This occurs under acidic, basic, and oxidative stress conditions [1].

Q2: How should I store cloperastine hydrochloride powder in the lab? A2: For long-term stability, store the powder in a **tightly sealed container at -20°C** in a cool, well-ventilated area. Avoid direct sunlight, moisture, and incompatible materials like strong acids, alkalis, and oxidizing agents [3].

Q3: What are the key parameters for a stability-indicating method for cloperastine? A3: A validated method should separate the parent drug from its degradation products. Key parameters from the green method include a **C18 column, a mobile phase of ethanol and 0.1% orthophosphoric acid (pH 4, 50:50 v/v) at 1.0 mL/min, and UV detection at 250 nm**. This method was linear in the range of 5.0–200.0 µg/mL [1].

Q4: Does food intake affect the stability or absorption of cloperastine in the body? A4: A bioequivalence study concluded that food has **no significant effect** on the absorption of cloperastine from tablet formulations. The pharmacokinetic profiles were similar under both fasting and postprandial conditions [4].

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
High degradation upon storage	Improper storage temperature or humidity; exposure to incompatible substances.	Ensure storage at recommended low temperatures (-20°C). Keep container sealed and away from strong acids, alkalis, and oxidizers [3].
Inability to separate degradants in HPLC	HPLC method not stability-indicating; mobile phase pH or strength not optimal.	Adopt or validate the reported green HPLC method. Adjust the ratio of organic solvent (ethanol) in the mobile phase if necessary [1].

Issue	Possible Cause	Suggested Solution
Low drug recovery from nanoparticles	Instability of drug during formulation process (e.g., solvent exposure).	For nanoparticle formulations, ensure the use of mild conditions during preparation and consider the solvent evaporation method, which has shown high drug entrapment efficiency (>90%) [5].
Unknown peak in HPLC chromatogram	Potential formation of a specific degradant.	Use MS/MS analysis to identify the unknown peak. Compare its mass spectrum with known degradants like benzaldehyde (m/z 105.03) [1].

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References

1. Unveiling cloperastine fendizoate degradation using MS/MS [sciencedirect.com]
2. A Q&A guide to stability storage [q1scientific.com]
3. Cloperastine hydrochloride|14984-68-0|MSDS [dcchemicals.com]
4. Pharmacokinetics, Bioequivalence and Safety of Cloperastine ... [pmc.ncbi.nlm.nih.gov]
5. Preparation and Characterization of Modified Release ... [jns.kashanu.ac.ir]

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